

# Interpreting the Certificate of Analysis for Miglitol-d4: A Technical Guide

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## Compound of Interest

Compound Name: Miglitol-d4

Cat. No.: B10820660

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This in-depth technical guide provides a comprehensive overview of the data and methodologies associated with the Certificate of Analysis for **Miglitol-d4**. It is intended for researchers, scientists, and drug development professionals who utilize this isotopically labeled compound as an internal standard for the quantification of Miglitol.

## Data Presentation: Summary of a Typical Certificate of Analysis

The following table summarizes the key quantitative data typically found on a Certificate of Analysis for **Miglitol-d4**. This information is crucial for ensuring the quality and reliability of experimental results.

Parameter	Specification	Method
Chemical Formula	C <sub>8</sub> H <sub>13</sub> D <sub>4</sub> NO <sub>5</sub>	---
Molecular Weight	211.3 g/mol	Mass Spectrometry
Chemical Purity	≥98% (Miglitol)	HPLC
Deuterium Incorporation	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> ); ≤1% d <sub>0</sub>	Mass Spectrometry
Appearance	A solid	Visual Inspection
Solubility	Soluble in DMSO and Water	Solvent Test
Storage	-20°C	---
Stability	≥4 years	Stability Studies

## Experimental Protocols

Detailed methodologies are essential for the accurate application and validation of **Miglitol-d4** in research. Below are protocols for key experiments cited in the analysis of Miglitol.

### Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for Purity Determination

This method is used to determine the chemical purity of Miglitol and to separate it from any related substances or degradation products.[\[1\]](#)[\[2\]](#)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Chromatographic Conditions:

- Column: Prevail Carbohydrate ES column (250 x 4.6 mm, 5 µm particle size).[\[1\]](#)
- Mobile Phase A: 10 mM dipotassium hydrogen orthophosphate, pH adjusted to 8.0 with phosphoric acid.[\[1\]](#)

- Mobile Phase B: Acetonitrile.[1]
- Gradient: A gradient elution is employed.
- Flow Rate: 1.0 mL/min.[1]
- Column Temperature: 35°C.[1]
- Detection Wavelength: 210 nm.[1]
- Injection Volume: 20 µL.[1]

#### Sample Preparation:

- Prepare a stock solution of Miglitol at a concentration of 10,000 µg/mL in a diluent of acetonitrile and water (50:50, v/v).[1]
- For the analysis of related substances, prepare a system suitability solution containing 0.15% (w/w) of each known impurity with respect to the target analyte concentration of Miglitol.[1]

## Mass Spectrometry for Isotopic Enrichment and Molecular Weight Verification

Mass spectrometry is used to confirm the molecular weight of **Miglitol-d4** and to determine the extent of deuterium incorporation.

#### Instrumentation:

- A mass spectrometer, which can be coupled with a Gas Chromatograph (GC) or Liquid Chromatograph (LC).[3]

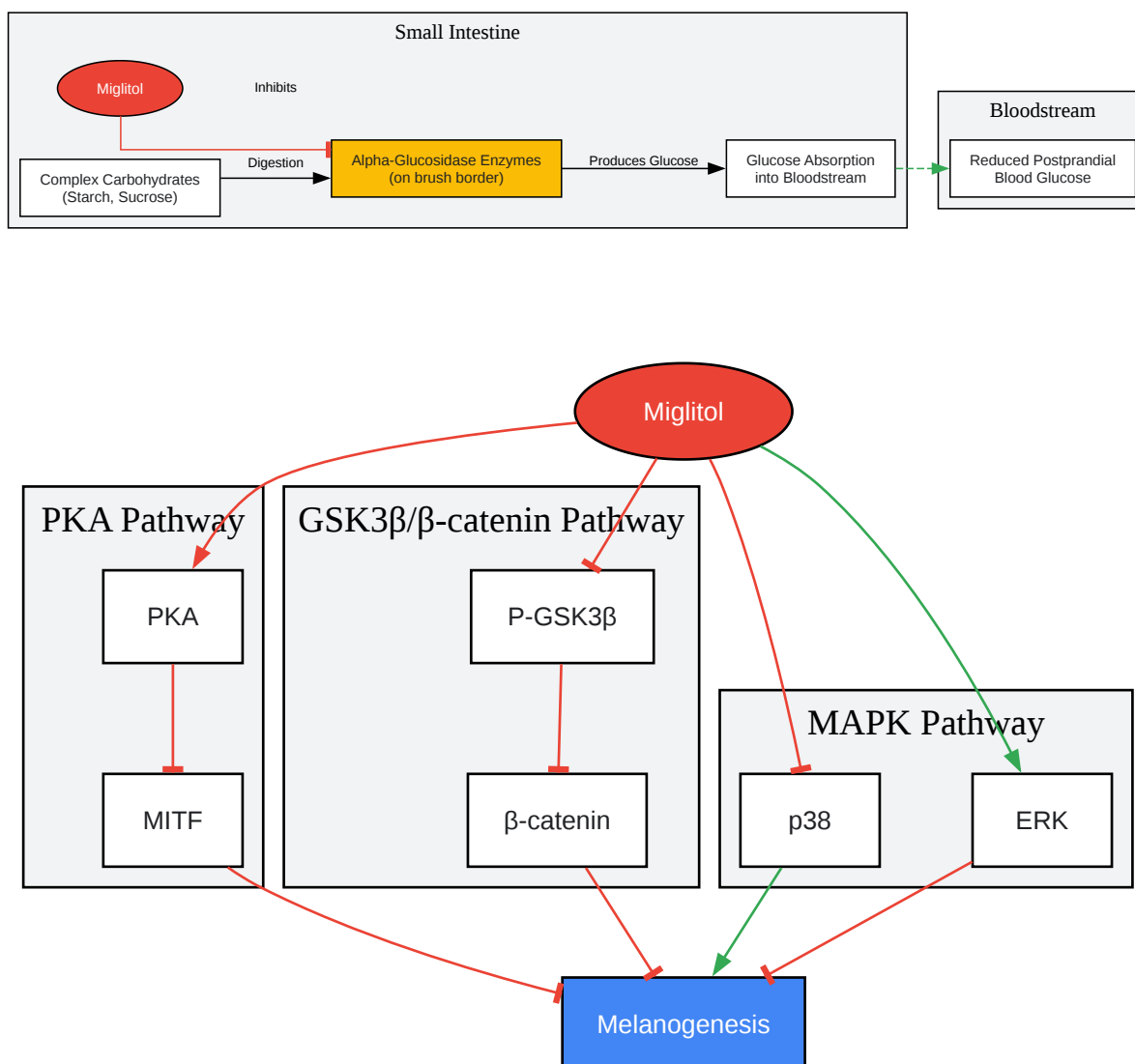
#### Methodology:

- A solution of **Miglitol-d4** is introduced into the mass spectrometer.
- The sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio.

- The mass spectrum will show a peak corresponding to the molecular weight of **Miglitol-d4** (211.3 g/mol ).
- The isotopic distribution is analyzed to confirm that the deuterium incorporation is  $\geq 99\%$  for deuterated forms ( $d_1$ - $d_4$ ) and  $\leq 1\%$  for the unlabeled form ( $d_0$ ).<sup>[4]</sup>

## Mandatory Visualizations

The following diagrams illustrate the mechanism of action and cellular signaling pathways associated with Miglitol.



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## References

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